

Patrinoside's Mechanism of Action in Insulin Resistance: A Technical Guide

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Compound of Interest

Compound Name: Patrinoside

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Introduction

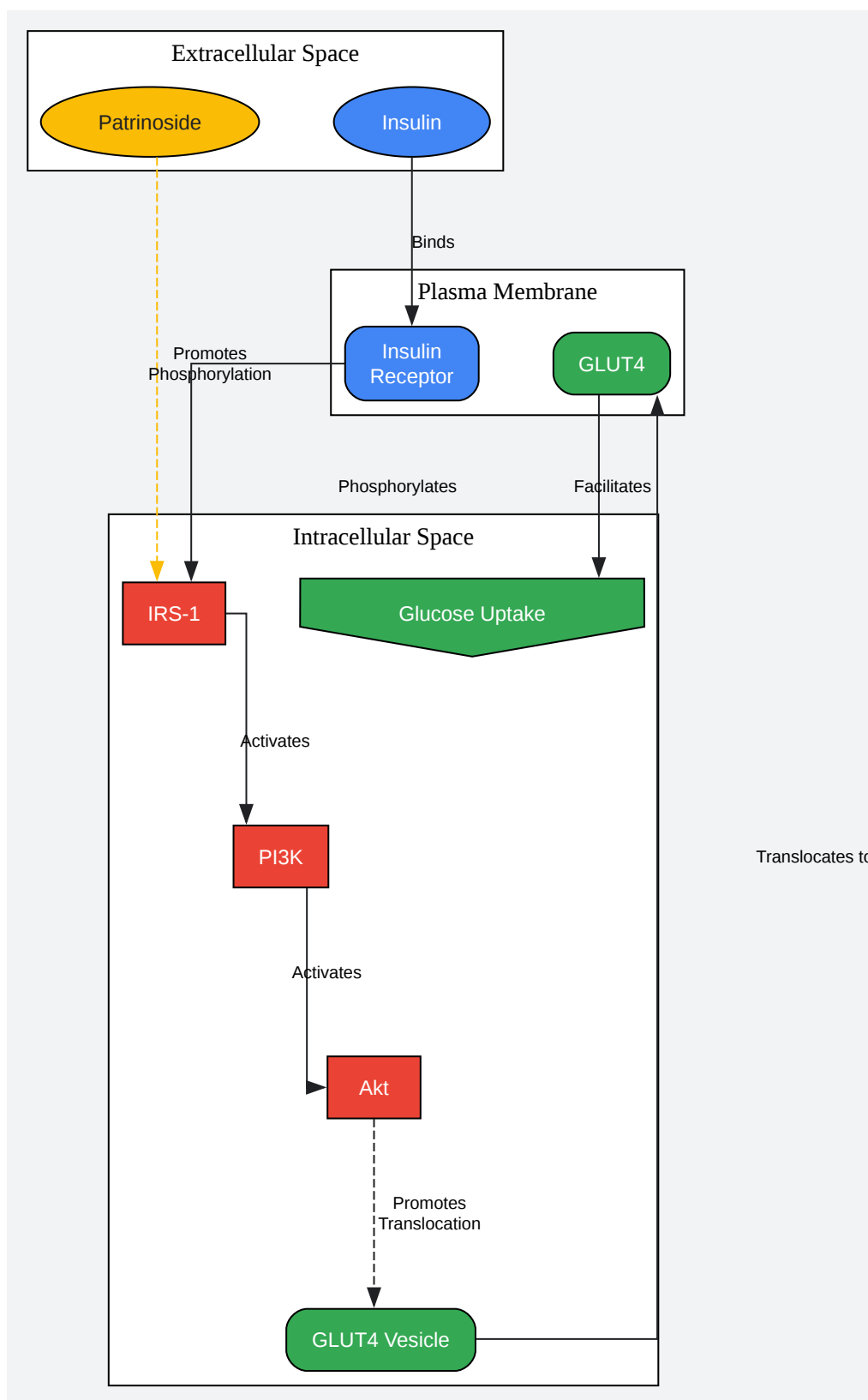
Insulin resistance is a pathological condition in which peripheral tissues, such as muscle, liver, and adipose tissue, exhibit a diminished response to insulin. This impairment leads to decreased glucose uptake and utilization, a hallmark of type 2 diabetes and other metabolic disorders.[1] The pathogenesis of insulin resistance is complex, involving chronic inflammation, oxidative stress, and dysregulation of intracellular signaling pathways.[1] **Patrinoside**, an iridoid glycoside isolated from *Patrinia scabiosaefolia*, has emerged as a promising natural compound for improving insulin sensitivity.[2][3] This technical guide provides an in-depth overview of the molecular mechanisms through which **Patrinoside** ameliorates insulin resistance, supported by quantitative data from in vitro studies.

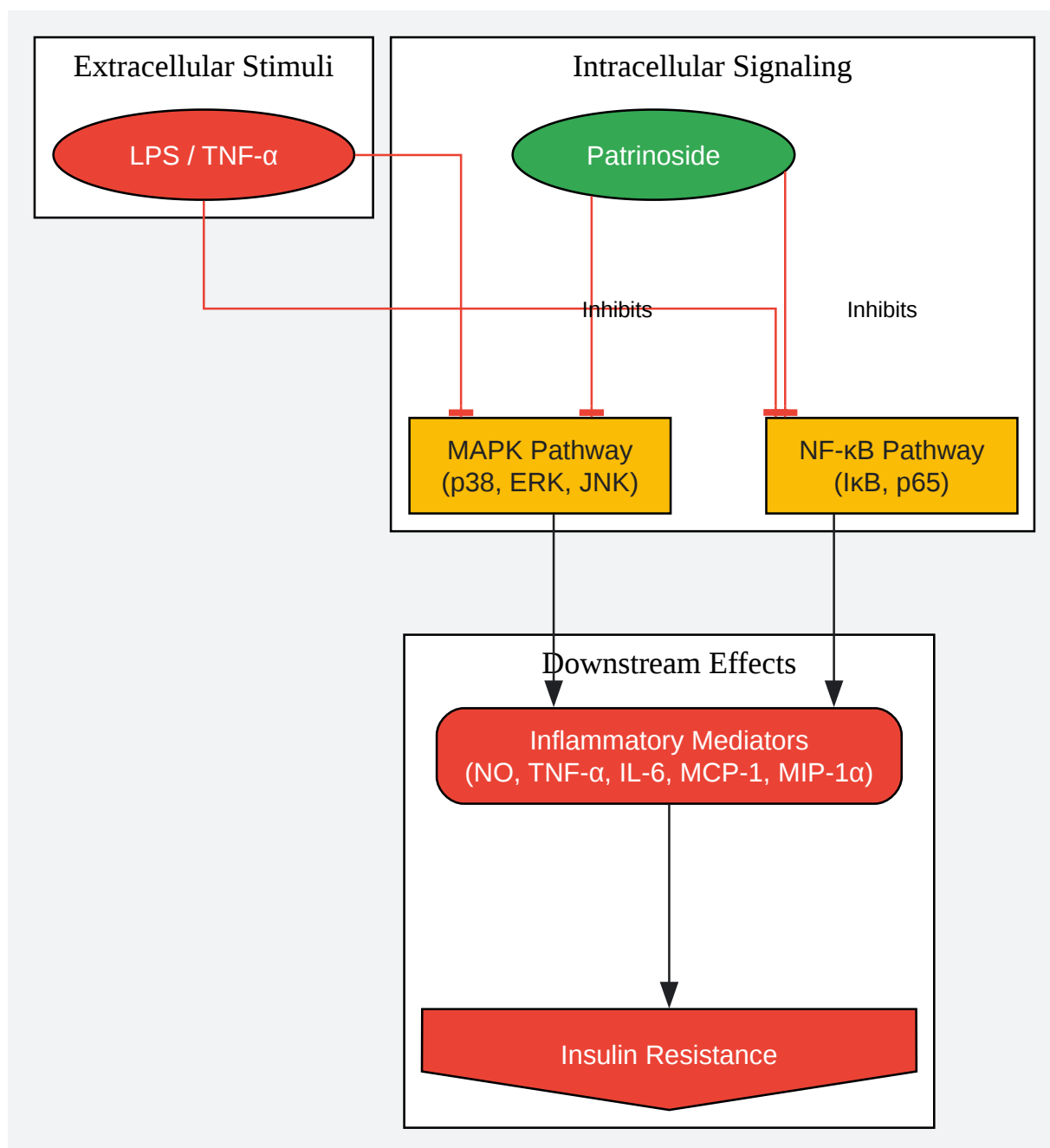
Core Mechanisms of Action

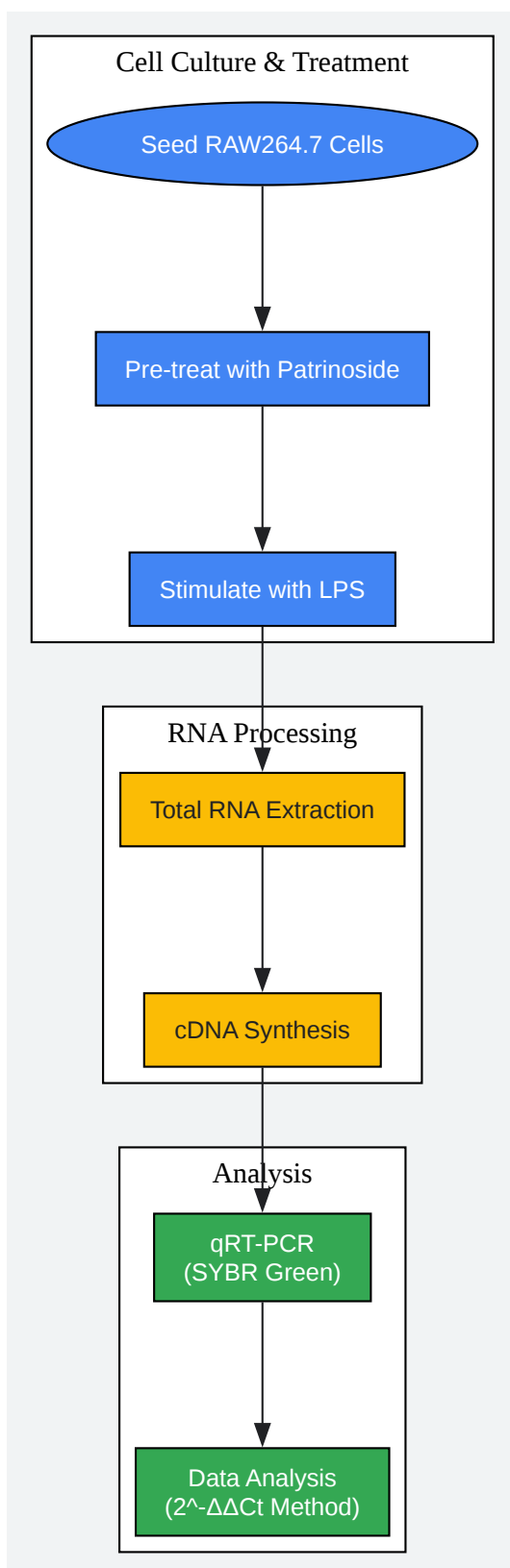
Patrinoside exerts its effects on insulin resistance through a multi-pronged approach, primarily by activating the PI3K/Akt signaling pathway, inhibiting pro-inflammatory NF-κB and MAPK pathways, and reducing oxidative stress.[2][3]

Activation of the PI3K/Akt Signaling Pathway and Enhancement of Glucose Uptake

A critical step in insulin-mediated glucose uptake is the activation of the Phosphatidylinositol 3-kinase (PI3K)/Akt signaling cascade. **Patrinoside** has been shown to significantly enhance this pathway.[4] Treatment of insulin-resistant 3T3-L1 adipocytes with **Patrinoside** leads to an upregulation of phosphorylated Insulin Receptor Substrate-1 (p-IRS-1) and phosphorylated Akt (p-Akt).[4] The activation of Akt is a crucial downstream event that ultimately triggers the translocation of Glucose Transporter Type 4 (GLUT4) from intracellular vesicles to the plasma membrane.[4] This increased presence of GLUT4 on the cell surface facilitates greater glucose transport into the cell, thereby improving insulin sensitivity.[4]







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References

- 1. pubcompare.ai [pubcompare.ai]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. Patrinoside and Patrinoside A from *Patrinia scabiosaefolia* improve Insulin Resistance by Inhibiting NF- κ B, MAPK Pathways and Oxidative Stress in RAW264.7 and 3T3-L1 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Effects and mechanisms of iridoid glycosides from *Patrinia scabiosaefolia* on improving insulin resistance in 3T3-L1 adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
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